

Chiral Precision: A Technical Guide to Ethyl (1S,3R)-3-hydroxycyclohexanecarboxylate

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Compound of Interest

Compound Name: ethyl (1S,3R)-3-hydroxycyclohexanecarboxylate

CAS No.: 1680213-12-0

Cat. No.: B3393004

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Executive Summary

Ethyl (1S,3R)-3-hydroxycyclohexanecarboxylate (CAS: 1680213-12-0 for the relative stereoisomer; specific enantiomer citations vary) is a critical chiral building block in the synthesis of pharmaceutical intermediates, particularly for neuraminidase inhibitors and phosphodiesterase 4 (PDE4) inhibitors.[1] With a molecular weight of 172.22 g/mol, this molecule presents specific stereochemical challenges—namely, the control of the cis-1,3 relationship between the hydroxyl and carboxylate moieties.

This guide details the physicochemical profile, validated synthetic pathways, and rigorous analytical protocols required to maintain enantiomeric excess (ee) >98% in drug development workflows.

Part 1: Physicochemical Profile & Molecular Weight[2]

The precise molecular weight is critical for stoichiometric calculations in multi-step GMP synthesis.

Core Data Table

Property	Value	Technical Note
Molecular Weight	172.22 g/mol	Based on standard atomic weights ()
Monoisotopic Mass	172.110 Da	Critical for High-Res MS identification
Molecular Formula		
Stereochemistry	(1S, 3R)	Corresponds to the cis-isomer in 1,3-substitution
Boiling Point	127–134 °C (0.1 mmHg)	High vacuum required for distillation to prevent thermal epimerization
Density	1.068 g/mL (25 °C)	Essential for volumetric dosing in flow chemistry
Solubility	DCM, EtOAc, MeOH	Lipophilic nature ()

Stereochemical Context

In 1,3-disubstituted cyclohexanes, the (1S, 3R) configuration (where substituents are different) typically adopts the cis-geometry. This allows both the ethyl ester and the hydroxyl group to occupy equatorial positions in the chair conformation, making it thermodynamically more stable than its trans-(1S, 3S) diastereomer.

Part 2: Synthetic Routes & Causality

Achieving the (1S, 3R) configuration requires distinguishing between the ketone reduction's facial selectivity. Two primary routes are field-proven: Asymmetric Transfer Hydrogenation

(ATH) and Biocatalytic Reduction.

Route A: Asymmetric Transfer Hydrogenation (Chemical)

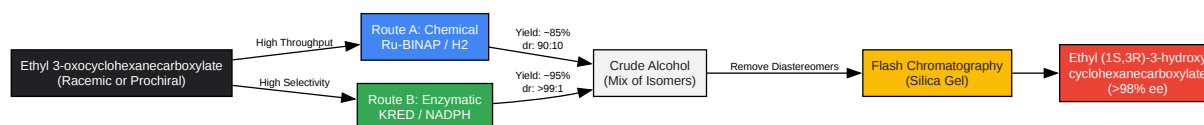
Mechanism:[2] Noyori-type reduction using Ruthenium catalysts. Causality: The chiral ligand (e.g., (S,S)-Ts-DPEN) dictates the hydride attack face, overriding the substrate's inherent steric bias.

Route B: Biocatalytic Resolution (Enzymatic)

Mechanism: Ketoreductase (KRED) mediated reduction. Causality: Enzymes provide a rigid active site that exclusively accepts the si- or re-face of the ketone, often yielding >99% ee.

Workflow Visualization

The following diagram illustrates the decision matrix for synthesis, highlighting the critical divergence between chemical and enzymatic routes.



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Figure 1: Comparative synthetic workflow for the generation of the (1S,3R) isomer, contrasting chemical yield vs. enzymatic specificity.

Part 3: Analytical Validation Protocols

Trustworthiness in chiral synthesis relies on self-validating analytical loops. You cannot rely on optical rotation alone due to the low specific rotation values of aliphatic alcohols.

Protocol 1: Chiral HPLC Method

Objective: Quantify Enantiomeric Excess (ee).

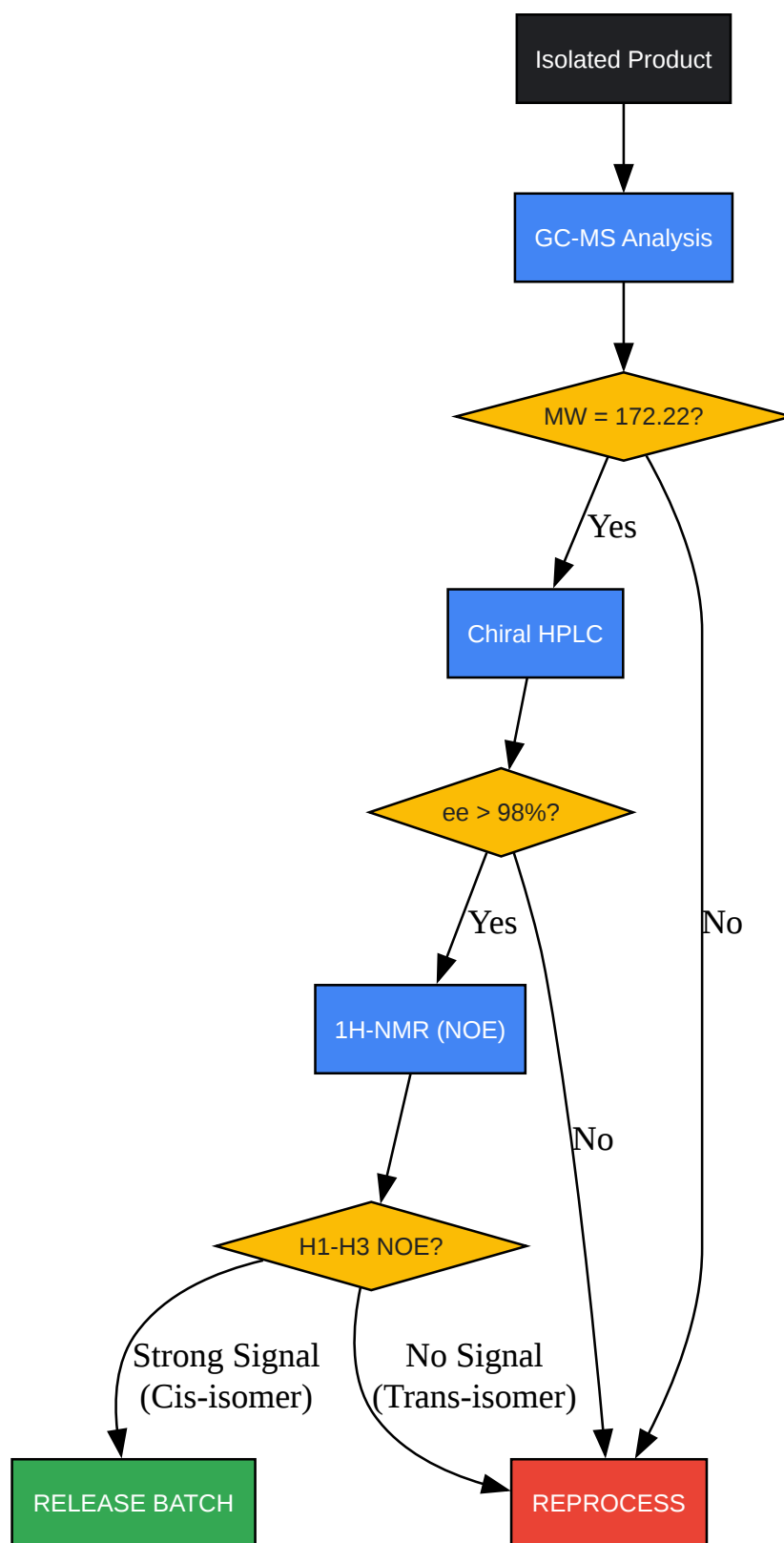
- Column Selection: Chiralpak AD-H or OD-H (Amylose/Cellulose tris-carbamates).
- Mobile Phase: n-Hexane : Isopropanol (90:10 to 95:5).
 - Why: Low polarity prevents peak broadening of the hydroxyl moiety.
- Flow Rate: 0.5 mL/min (isocratic).
- Detection: UV at 210 nm (ester carbonyl absorption).
- Validation: Inject racemic standard first to establish separation factor (). The (1S,3R) peak typically elutes distinct from the (1R,3S) enantiomer.

Protocol 2: NMR Stereochemical Assignment

Objective: Confirm cis vs. trans relative configuration (Diastereomeric Ratio - dr).

- Solvent:
.
- Experiment: 1D NOE (Nuclear Overhauser Effect) or 2D NOESY.
- Logic:
 - Irradiate the H1 proton (alpha to ester).
 - Observation: If a strong NOE enhancement is observed at H3 (alpha to hydroxyl), the protons are on the same face (1,3-diaxial relationship), implying the substituents are trans (diequatorial).
 - Correction: In the stable chair form of the cis-isomer (1S,3R), both groups are equatorial. Therefore, H1 and H3 are both axial. A strong NOE between H1 and H3 confirms the cis-diequatorial arrangement of the substituents (since the protons are 1,3-diaxial).

Analytical Logic Tree



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Figure 2: Quality Control decision tree ensuring molecular weight confirmation, enantiomeric purity, and correct diastereomeric configuration.

Part 4: Pharmaceutical Applications[2][6][8][9]

The (1S,3R)-3-hydroxycyclohexanecarboxylate scaffold is not merely a solvent or reagent; it is a pharmacophore precursor.

- **Neuraminidase Inhibitors:** The cyclohexane ring mimics the transition state of sialic acid cleavage. The (1S,3R) stereochemistry is often required to position the hydroxyl group for hydrogen bonding within the viral enzyme active site.
- **PDE4 Inhibitors:** Used in respiratory therapeutics (COPD/Asthma). The ethyl ester is often hydrolyzed to the acid, which is then coupled to aryl amines. The chiral center at C3 dictates the binding affinity to the phosphodiesterase pocket.
- **Safety & Handling:**
 - Flash Point: >100°C (Closed Cup).
 - Storage: Hygroscopic. Store under Nitrogen at 2–8°C.
 - Toxicity: Irritant. Standard PPE (gloves, goggles) required.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 3023897, Ethyl 3-hydroxycyclohexanecarboxylate. Retrieved February 27, 2026, from [\[Link\]](#)
- Google Patents (2023). Biocatalytic synthesis of (1s,3s)-3-hydroxycyclohexane-1-carboxylic acid compounds (WO2023178061A1).

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Sources

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- 2. [fulir.irb.hr \[fulir.irb.hr\]](#)
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